Application Notes and Protocols for BND-35 in Combination Therapy

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Bnadd*
CAS No.:	*111863-65-1*
Cat. No.:	*B055680*

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A Note on Nomenclature: The compound "**Bnadd**" did not yield specific results in scientific literature. It is presumed to be a typographical error for BND-35, a novel investigational anti-ILT3/LILRB4 antibody developed by Biond Biologics. The following information is based on publicly available data for BND-35.

For an Audience of Researchers, Scientists, and Drug Development Professionals

Introduction

BND-35 is a humanized IgG4 antagonist antibody targeting the Immunoglobulin-like transcript 3 (ILT3), also known as LILRB4.[1][2] ILT3 is an inhibitory receptor predominantly expressed on suppressive myeloid cells within the tumor microenvironment (TME), such as tumor-associated macrophages (TAMs), myeloid-derived suppressor cells (MDSCs), and tolerogenic dendritic cells.[1][3] The interaction of ILT3 with its ligands, including fibronectin and APOE, promotes an immunosuppressive TME that curtails the efficacy of various cancer therapies.[1] BND-35 is engineered to block these interactions, thereby reprogramming the TME towards a pro-inflammatory state and augmenting anti-tumor immunity.[2][4] Preclinical evidence strongly suggests a synergistic potential when BND-35 is combined with other therapeutic agents,

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particularly immune checkpoint inhibitors and antibodies that mediate antibody-dependent cellular cytotoxicity (ADCC) and phagocytosis (ADCP).[2][4][5]

Mechanism of Action and Rationale for Combination Therapy

BND-35's therapeutic activity is centered on the blockade of the ILT3 signaling pathway. This leads to a cascade of anti-tumor immune responses:

- Remodeling the Tumor Microenvironment: By inhibiting ILT3, BND-35 shifts the TME from an immunosuppressive to a pro-inflammatory state.[2]
- Activation of Myeloid Cells: It restores the pro-inflammatory activity of various myeloid cells that are otherwise suppressed by ILT3 signaling.[1]
- Restoration of T-Cell and NK-Cell Effector Functions: BND-35 reverses the ILT3-mediated suppression of T-cells and NK cells, critical for tumor cell destruction.[2]
- Enhancement of ADCC and ADCP: ILT3 signaling can dampen the efficacy of antibody therapies that rely on ADCC and ADCP. BND-35 reverses this inhibition, thereby potentiating the effect of such therapies.[4][5]

The rationale for combining BND-35 with other anti-cancer agents is to create a multi-pronged attack on the tumor:

- Combination with Anti-EGFR Antibodies (e.g., Cetuximab): Cetuximab, an anti-EGFR antibody, functions in part by inducing ADCC and ADCP. The immunosuppressive TME often limits its therapeutic ceiling. Preclinical data indicates that BND-35 can synergize with cetuximab by enhancing these ADCC and ADCP mechanisms, leading to more effective tumor cell killing.[4][5] A Phase 1 clinical trial (NCT06274437) is currently evaluating this combination in patients with advanced solid tumors.[5]
- Combination with PD-1/PD-L1 Inhibitors: PD-1/PD-L1 inhibitors have revolutionized cancer treatment by reactivating anti-tumor T-cell responses. However, their efficacy is often hampered by an immunosuppressive myeloid compartment within the TME. BND-35's ability to reprogram these myeloid cells and restore T-cell activity makes it a prime candidate for

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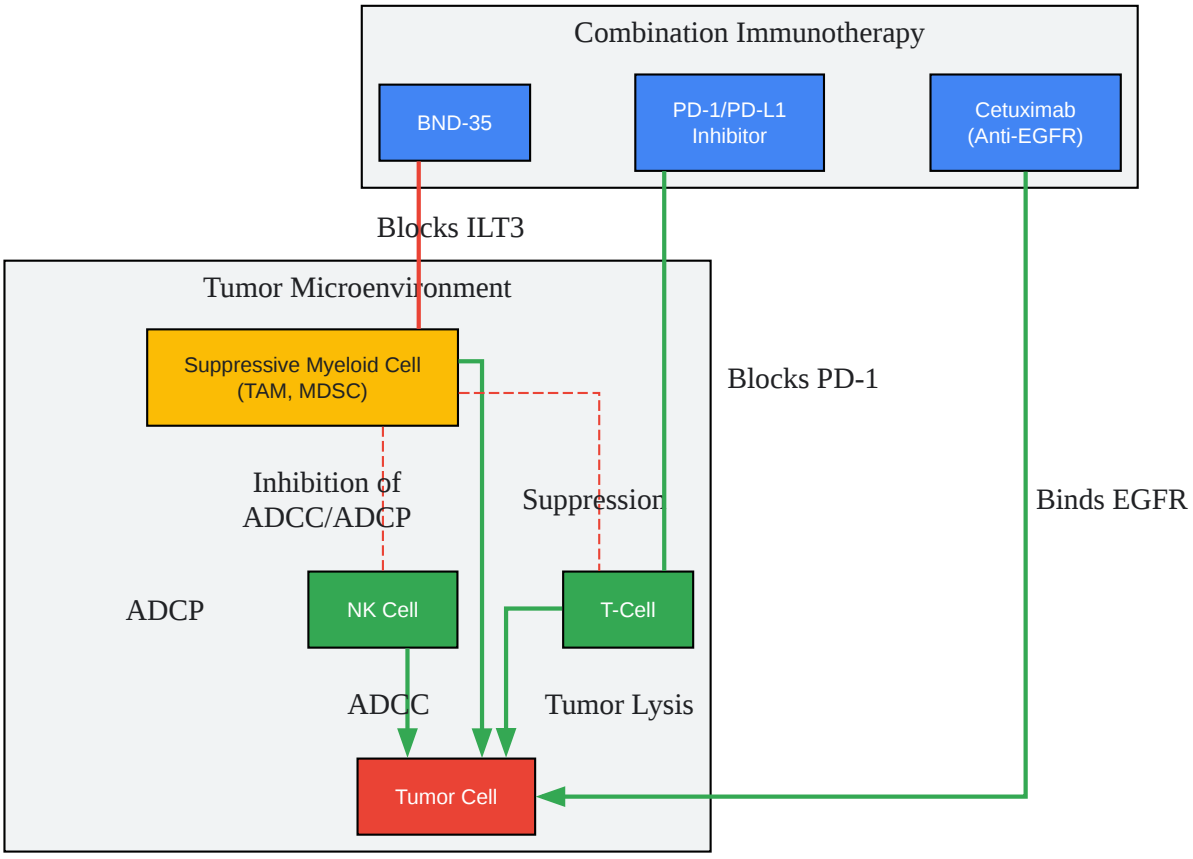
combination with PD-1/PD-L1 blockade.[1] Preclinical studies have shown that BND-35, both as a single agent and in combination with anti-PD-1 therapy, restores T-cell activity.[1][2] This combination is also being explored in the ongoing Phase 1 clinical trial.

Signaling Pathways and Experimental Workflows



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Caption: Synergistic mechanism of BND-35 with other immunotherapies.

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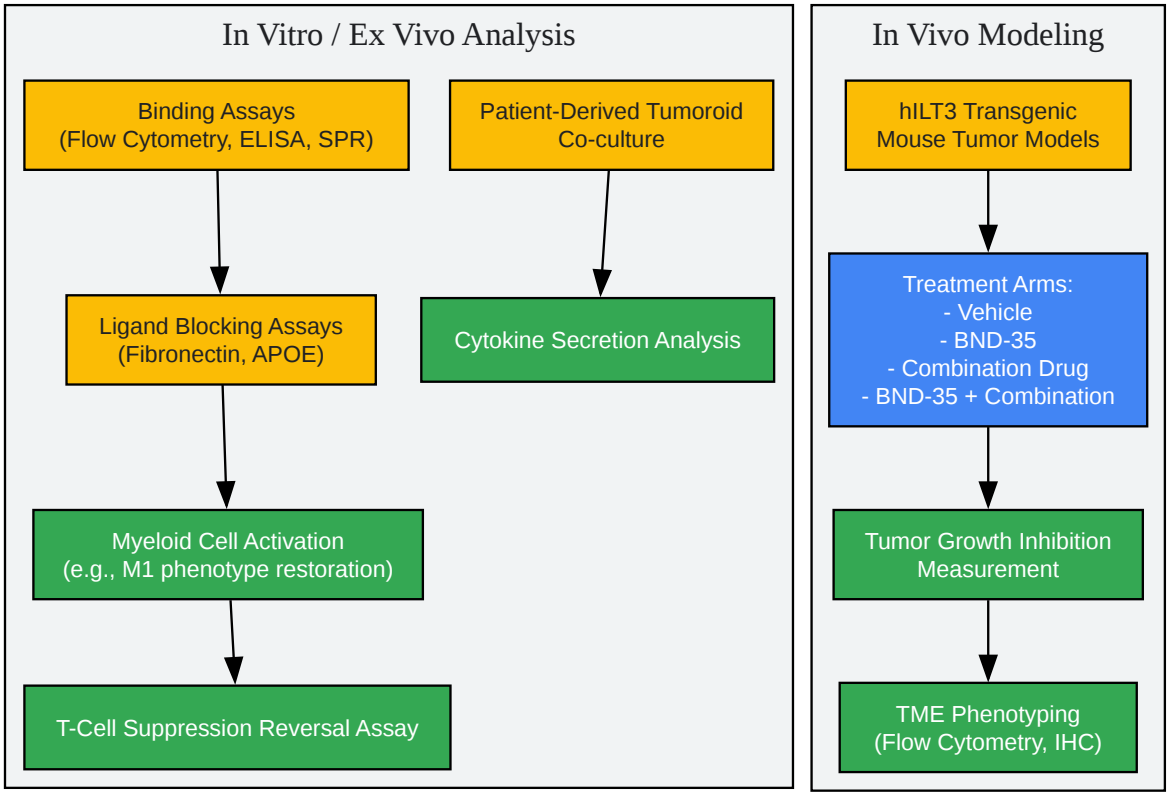

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Caption: Preclinical evaluation workflow for BND-35 combination therapy.

Data Presentation

The following table summarizes the key preclinical findings for BND-35, both as a monotherapy and in combination with other agents. As BND-35 is in early-stage clinical development, detailed quantitative data is limited in the public domain.

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Assay Type	Model System	Treatment	Key Finding	Reference
Binding Affinity	Recombinant ILT3	BND-35	Binds ILT3 with low nanomolar affinity; no cross-reactivity with other ILT family receptors.	[1]
Ligand Blockade	In vitro assays	BND-35	Blocks the interaction of ILT3 with fibronectin and APOE in a concentration-dependent manner.	[1]
Myeloid Cell Reprogramming	FcR-stimulated DCs and THP1 cells	BND-35	Restored pro-inflammatory activity inhibited by fibronectin.	[1]
Myeloid Cell Reprogramming	Patient-derived monocytes + autologous tumor cells	BND-35	Restored an M1-like phenotype in monocytes.	[1]
T-Cell Activity	Co-cultures with DCtol, MDSCs, or M2 cells	BND-35 alone and with anti-PD-1	Restored the activity of both CD4 and CD8 T-cells that were suppressed by myeloid cells.	[1]
Immune Activation	Patient-derived tumoroids	BND-35	Enhanced immune activity, evidenced by increased secretion of pro-	[1]

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			inflammatory cytokines.	
In Vivo Efficacy	hILT3 transgenic mouse tumor models	BND-35 alone and with anti-PD-1	Resulted in decreased tumor growth and induced a pro-inflammatory phenotype in tumor-resident T-cells and myeloid cells.	[1]

Experimental Protocols

The following are generalized protocols for key experiments to evaluate the combination effects of BND-35. These should be adapted and optimized for specific experimental contexts.

1. Protocol: Myeloid-Suppressed T-Cell Activation Assay

- Objective: To determine the ability of BND-35 to reverse the suppression of T-cell activation by ILT3-expressing myeloid cells.
- Materials:
  - Human Pan-T cells and CD14+ monocytes isolated from healthy donor PBMCs.
  - Reagents for generating MDSCs or tolerogenic DCs (e.g., GM-CSF, IL-4, IL-6, IL-10).
  - BND-35 and isotype control antibody.
  - Anti-PD-1 antibody (for combination studies).
  - T-cell stimulation reagents (e.g., anti-CD3/CD28 beads).
  - IFN-γ ELISA kit.
  - Flow cytometry antibodies (e.g., anti-CD4, anti-CD8, anti-CD69, anti-CD25).

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- Methodology:
  - Generate suppressive myeloid cells (e.g., MDSCs) by culturing CD14+ monocytes with appropriate cytokines for 5-7 days.
  - Co-culture the generated myeloid cells with isolated T-cells at a 1:2 or 1:4 ratio in a 96-well plate.
  - Add BND-35, anti-PD-1, or the combination at various concentrations. Use an isotype control antibody as a negative control.
  - Stimulate the co-culture with anti-CD3/CD28 beads.
  - Incubate for 72 hours at 37°C, 5% CO2.
  - After incubation, collect the supernatant for IFN-γ analysis by ELISA.
  - Harvest the cells, stain with fluorescently labeled antibodies for T-cell activation markers (CD69, CD25), and analyze by flow cytometry.
  - Compare T-cell activation and IFN-γ secretion across treatment groups to determine the effect of BND-35 in reversing myeloid-mediated suppression.

2. Protocol: In Vivo hILT3 Transgenic Mouse Tumor Study

- Objective: To evaluate the in vivo anti-tumor efficacy of BND-35 in combination with an anti-PD-1 antibody.
- Materials:
  - hILT3 transgenic mice (expressing human ILT3).
  - Syngeneic murine tumor cell line (e.g., MC38 or CT26).
  - BND-35.
  - Murine anti-PD-1 antibody.

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- Vehicle and isotype control antibodies.

- Methodology:
  - Subcutaneously implant tumor cells into the flank of hILT3 transgenic mice.
  - Monitor tumor growth until tumors reach a predetermined volume (e.g., 50-100 mm^3).
  - Randomize mice into four treatment groups: (1) Vehicle/Isotype control, (2) BND-35, (3) Anti-PD-1 antibody, (4) BND-35 + Anti-PD-1 antibody.
  - Administer treatments via intraperitoneal (IP) injection on a defined schedule (e.g., twice weekly).
  - Measure tumor dimensions with calipers every 2-3 days and calculate tumor volume. Monitor body weight as a measure of toxicity.
  - At the study endpoint, euthanize the mice and harvest tumors and spleens.
  - Process a portion of the tumor for flow cytometric analysis of tumor-infiltrating immune cells (e.g., CD8+ T-cells, regulatory T-cells, M1/M2 macrophages).
  - Process the remaining tumor for immunohistochemical (IHC) analysis.
  - Analyze and compare tumor growth inhibition and changes in the immune cell populations within the TME across the treatment groups.

3. Protocol: Patient-Derived Tumoroid Immune Activity Assay

- Objective: To assess the ability of BND-35 to enhance immune activity in a patient-relevant ex vivo model.

- Materials:
  - Fresh tumor tissue from cancer patients.
  - Tumoroid generation and culture media.
  - Autologous peripheral blood mononuclear cells (PBMCs).

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- BND-35 and isotype control antibody.
- Pro-inflammatory cytokine analysis kit (e.g., Luminex or Meso Scale Discovery).

- Methodology:
  - Establish patient-derived tumoroids from fresh tumor tissue according to established protocols.
  - Isolate PBMCs from the same patient's blood.
  - Co-culture the tumoroids with autologous PBMCs.
  - Treat the co-cultures with BND-35 or an isotype control antibody at various concentrations.
  - Incubate for 3-5 days.
  - Collect the culture supernatant and measure the levels of a panel of pro-inflammatory cytokines (e.g., IFN-γ, TNF-α, IL-2, IL-12).
  - Compare cytokine secretion between BND-35 treated and control wells to evaluate the enhancement of anti-tumor immune responses.

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